^{1}H-^{15}N HSQC experimental setup for amide-labeled proteins

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Compound of Interest

Compound Name:	*L-ASPARAGINE:H2O (AMIDE-15N+)*
Cat. No.:	*B1580285*

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Application Note: High-Resolution ^{1}H-^{15}N HSQC – A Master Protocol for Amide-Labeled Proteins

Abstract

The ^{1}H-^{15}N Heteronuclear Single Quantum Coherence (HSQC) experiment is the fundamental "fingerprint" of protein NMR.[1] It correlates the nitrogen atom of an amide group with its attached proton, providing a residue-specific map of the protein backbone. This guide provides a rigorous, field-proven methodology for acquiring high-quality HSQC spectra, optimized for structural biology and fragment-based drug discovery (FBDD). It moves beyond basic manual steps to explain the causality of parameter selection, ensuring data integrity for downstream applications like SAR (Structure-Activity Relationships) and dynamics studies.

Sample Preparation Strategy

The single most common failure point in protein NMR is not the pulse sequence, but the sample condition.

Isotopic Labeling & Concentration

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- Labeling: Uniform ^{15}N-labeling is mandatory. For proteins >25 kDa, deuteration (^{2}H, ^{15}N) is highly recommended to reduce dipolar relaxation and sharpen lines [1].
- Concentration: A range of 0.1 mM – 1.0 mM is standard. While CryoProbes can detect lower concentrations (down to 10 µM), higher concentrations prevent excessive acquisition times (NS).
- Volume: 550 µL for standard 5mm tubes; 280 µL for Shigemi tubes (susceptibility matched).

Buffer Formulation (The "Golden Rules")

- pH Control: Amide protons exchange with solvent water. This exchange is base-catalyzed.
  - Recommendation: Maintain pH 6.0 – 6.8. Above pH 7.0, exchange broadening obliterates signals. Below pH 5.0, Asp/Glu sidechain protonation may alter structural topology [2].
- Lock Solvent: Add 5-10% D_2O. Do not use 100% D_2O for amide detection, as amide protons (NH) will exchange to deuterons (ND) and become invisible to ^{1}H detection.
- Salt: Keep ionic strength <150 mM if possible. High salt reduces CryoProbe Q-factor (sensitivity) and increases pulse widths (heating) [3].

Pulse Sequence Selection Logic

Selecting the correct pulse sequence is a decision based on molecular weight and available instrument time.

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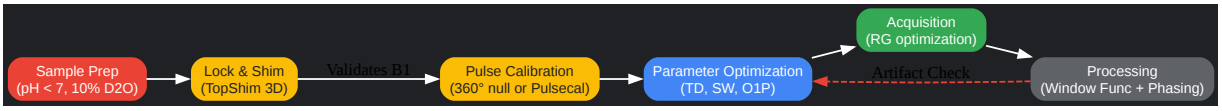
Feature	Sensitivity-Enhanced HSQC	TROSY-HSQC	SOFAST-HMQC
Bruker Code	hsqcetf3gpsi	trosyetf3gpsi	sfhmqcf3gpph
Target MW	< 25 kDa	> 25 kDa	All (High Throughput)
Mechanism	Uses PEP (Preservation of Equivalent Pathways) to recycle magnetization.	Selects slowly relaxing component of the multiplet; cancels CSA/Dipolar relaxation.	Fast recycling (short d1) using selective excitation of amides.
Sensitivity	Highest for small proteins (√2 gain).	Highest for large proteins.	Highest per unit time.
Gradient	Yes (Echo-Antiecho).	Yes.	Yes.

Decision Directive: Start with Sensitivity-Enhanced HSQC for standard characterization. Switch to TROSY only if line broadening is observed or MW >30 kDa.

Experimental Workflow Visualization

The following diagram illustrates the critical path from sample insertion to data validation.



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Caption: Logical workflow for high-fidelity HSQC acquisition. Note the feedback loop from processing to parameter setup for artifact elimination.

Detailed Experimental Protocol

Step 1: Temperature Equilibration

Temperature fluctuations cause chemical shift perturbations.

- Set temperature (e.g., 298 K) and wait 15 minutes for thermal equilibrium.
- Validation: Monitor the lock level; it should be stable, not drifting.

Step 2: Pulse Calibration (Critical)

Do not assume the "hard" pulse (p1) is constant. Salt concentration affects the probe tuning and effective B1 field.

- Run pulsecal (Bruker) or manually determine the 360° null.
- Protocol:
  - Run a 1D ^{1}H experiment (zg).
  - Array p1 from 5 µs to 30 µs.
  - Find the null (zero signal). The 90° pulse is Null / 4.

Step 3: Parameter Setup (Standard HSQC)

Load the parameter set (e.g., HSQCETFPF3GP).

A. Spectral Widths (SW) & Offsets (O1P/O3P)

- ^{1}H (F2): Center on water (4.7 ppm). Width ~14-16 ppm to cover amides (6-10 ppm) and methyls (if needed).
- ^{15}N (F1): Center at 117-118 ppm. Width 30-36 ppm.
  - Note: Narrowing the ^{15}N width improves resolution for a fixed number of points but risks aliasing side-chain (Trp/Asn/Gln) signals.

B. Resolution (TD - Time Domain)

- F2 (^{1}H): 2048 points (provides sufficient digital resolution after zero-filling).

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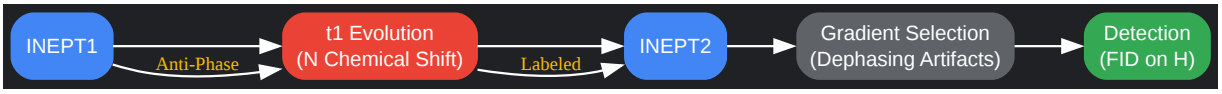
- F1 (^{15}N): 128 to 256 points.
  - Insight: In indirect dimensions, resolution is determined by
    . Increasing TD increases experimental time linearly.

C. Relaxation Delay (d1)

- Set d1 = 1.0 - 1.5 s.
- Why? Amide T1 relaxation times are typically 0.8–1.2 s. A delay of ~1.25
  T1 is a good compromise between signal recovery and total time [4].

Step 4: Magnetization Transfer Logic

Understanding the pulse sequence flow ensures correct troubleshooting.



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Caption: Simplified magnetization flow in Sensitivity-Enhanced HSQC. Gradients are used for coherence selection, eliminating the need for extensive phase cycling.

Data Processing & Analysis

- Window Functions:
  - ^{1}H (F2): Squared Sine Bell (QSINE, SSB=2) shifted by 90° (SSB=2, OFFSET=0.5 in TopSpin).
  - ^{15}N (F1): Squared Sine Bell (QSINE, SSB=2) shifted by 90°.
  - Reasoning: This apodization suppresses the "sinc" wiggles from truncation while preserving resolution.

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- Linear Prediction (LP):
  - Apply Forward LP in F1 (Nitrogen) to extend the effective data points (e.g., from 128 to 256). This improves resolution without increasing instrument time.
- Phasing:
  - Manually phase F2 (Proton) on a 1D slice first.
  - F1 phasing is usually 0/0 or 90/-180 depending on the specific gradient echo-antiecho protocol used.

Troubleshooting Guide

Symptom	Probable Cause	Corrective Action
Missing Amide Signals	pH too high (> 7.5)	Adjust buffer to pH 6.5 to slow exchange.
Weak Signals	Pulse miscalibration	Recalibrate p1 (H) and p3 (N). Check probe tuning.
Streaks (t1 noise)	Instability / Temperature	Check lock stability. Ensure temperature is equilibrated.
Phase Distortions	Delay miscalculation	Check d1 and gradient recovery delays. Verify phc0/phc1.
Water Signal Huge	Poor suppression	Optimize o1 (on water resonance) and gradient strength.

References

- Pervushin, K., et al. (1997). Attenuated T2 relaxation by mutual cancellation of dipole-dipole coupling and chemical shift anisotropy indicates an avenue to NMR structures of very large biological macromolecules in solution. Proceedings of the National Academy of Sciences, 94(23), 12366-12371. Link

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- Mori, S., et al. (1995). Improved sensitivity of HSQC spectra of exchanging protons at pH 7. Journal of Magnetic Resonance, Series B, 108(1), 94-98. Link
- Kelly, A. E., et al. (2002). A guide to 15N NMR relaxation studies of protein dynamics. Protein Engineering, Design and Selection, 15(10), 819-832.
- Kay, L. E., et al. (1992). Pure absorption gradient enhanced heteronuclear single quantum correlation spectroscopy with improved sensitivity. Journal of the American Chemical Society, 114(26), 10663-10665. Link
- Schanda, P., & Brutscher, B. (2005). Very fast two-dimensional NMR spectroscopy for real-time investigation of dynamic events in proteins on the time scale of seconds. Journal of the American Chemical Society, 127(22), 8014-8015. Link

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